

Troubleshooting ICA-105665 solubility issues in DMSO

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Compound of Interest

Compound Name: ICA-105665

Cat. No.: B11929643

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Technical Support Center: ICA-105665

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive resources for troubleshooting solubility issues related to **ICA-105665** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of **ICA-105665** in DMSO?

A1: The solubility of **ICA-105665** in DMSO is approximately 250 mg/mL, which corresponds to a molar concentration of 703.55 mM.^[1] It is important to note that achieving this concentration often requires ultrasonic assistance to facilitate dissolution.^[1]

Q2: My **ICA-105665** is not fully dissolving in DMSO, even at lower concentrations. What are the initial steps I should take?

A2: When encountering solubility issues, first verify the quality of your DMSO. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air, which can significantly reduce its solvating power.^{[2][3]} Always use fresh, anhydrous, high-purity DMSO from a recently opened bottle.^{[2][3]} Initial troubleshooting should involve vigorous vortexing, followed by sonication in a water bath.^[2]

Q3: Can I heat the solution to help dissolve the compound?

A3: Yes, gentle heating can aid dissolution. It is recommended to warm the solution in a water bath at 37°C for 5-10 minutes with intermittent vortexing.[2][4] Avoid excessive or prolonged heating at high temperatures (e.g., above 50°C) to prevent potential degradation of the compound.[5]

Q4: My **ICA-105665** dissolves in DMSO, but precipitates when I dilute it into my aqueous assay buffer. How can I prevent this?

A4: This is a common issue known as "precipitation upon dilution" that occurs when a compound that is soluble in an organic solvent is introduced into an aqueous environment where it is less soluble.[4] To prevent this, perform serial dilutions of your concentrated DMSO stock in DMSO first to get closer to your final concentration. Then, add this intermediate DMSO dilution to your aqueous buffer.[2][3] This gradual change in solvent polarity helps keep the compound in solution.[2] Also, ensure the final concentration of DMSO in your assay is as low as possible (typically $\leq 0.1\%$ to 0.5%) to avoid solvent-induced artifacts or cytotoxicity.[2][4][6][7]

Q5: How should I store my **ICA-105665** stock solution in DMSO?

A5: To maintain the stability and prevent precipitation, it is best to prepare single-use aliquots of your stock solution and store them at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months).[1][5][8] This practice minimizes freeze-thaw cycles, which can lead to compound degradation and reduced solubility due to moisture absorption.[8]

Quantitative Solubility Data

Compound	Solvent	Concentration (Mass)	Molar Concentration	Notes
ICA-105665	DMSO	250 mg/mL	703.55 mM	Ultrasonic assistance is recommended. Hygroscopic DMSO can negatively impact solubility.[1]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of ICA-105665 in DMSO

Materials:

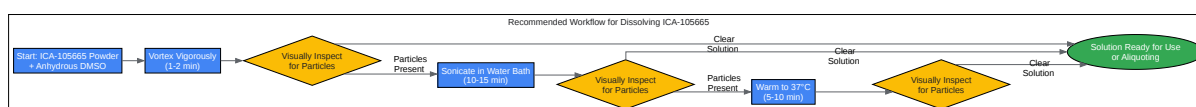
- **ICA-105665** powder (Molecular Weight: 355.34 g/mol)[\[9\]](#)
- Anhydrous, high-purity DMSO[\[2\]](#)[\[3\]](#)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

Procedure:

- **Preparation:** Allow the vial of **ICA-105665** and the bottle of anhydrous DMSO to reach room temperature before opening to minimize moisture condensation.[\[6\]](#)
- **Weighing:** Accurately weigh the desired amount of **ICA-105665** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.55 mg of **ICA-105665**.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube.[\[2\]](#)
- **Initial Mixing:** Cap the vial tightly and vortex vigorously for 1-2 minutes.[\[2\]](#)
- **Sonication:** Place the vial in a water bath sonicator for 10-15 minutes to facilitate dissolution. [\[1\]](#)[\[2\]](#) The ultrasonic waves help break up solid particles.
- **Gentle Heating (Optional):** If solid particles are still visible after sonication, place the vial in a 37°C water bath for 5-10 minutes, vortexing intermittently.[\[2\]](#)

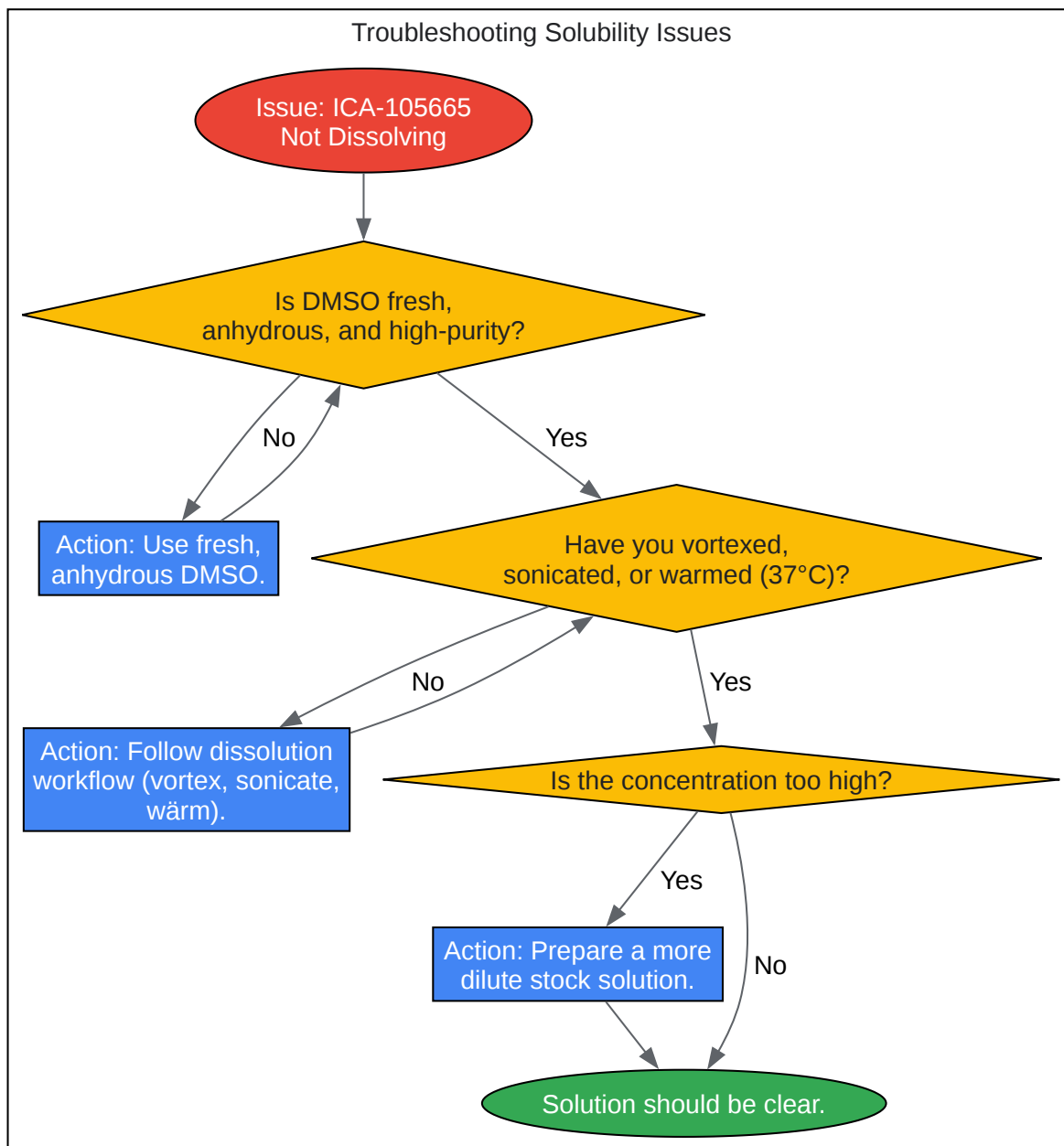
- Final Inspection: Visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
- Storage: Aliquot the stock solution into smaller, single-use volumes.^{[5][8]} Store at -20°C for up to one month or -80°C for up to six months.^[1]

Visual Guides



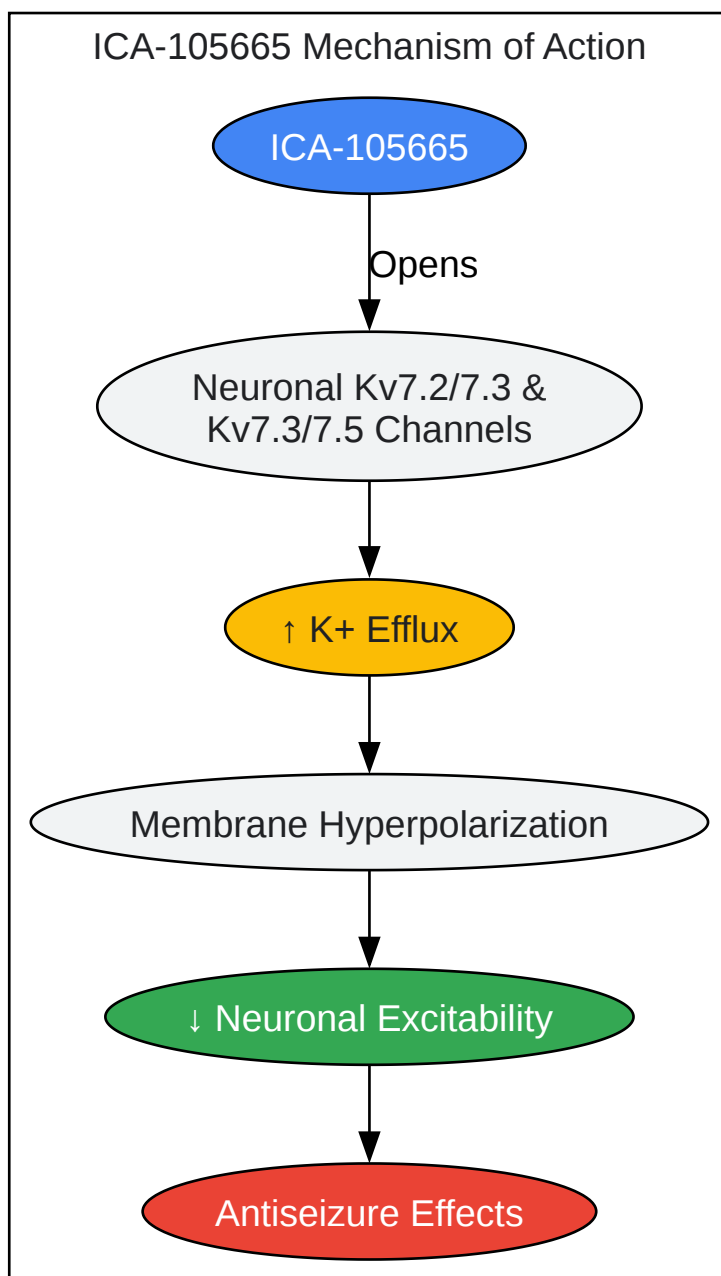
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Caption: A recommended experimental workflow for dissolving **ICA-105665** in DMSO.



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Caption: A decision tree for troubleshooting common **ICA-105665** solubility problems.



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Caption: The signaling pathway showing **ICA-105665** as a Kv7 potassium channel opener.

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